

Physical properties of 1,4-dibromobutane boiling point

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Compound of Interest

Compound Name: 1,4-Dibromobutane

Cat. No.: B041627

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An In-depth Technical Guide on the Boiling Point of 1,4-Dibromobutane

This technical guide provides a comprehensive overview of the boiling point of **1,4-dibromobutane** (CAS No: 110-52-1), a versatile intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development who utilize this compound and require precise data on its physical properties for experimental design, process optimization, and safety assessments.

Introduction to 1,4-Dibromobutane

1,4-Dibromobutane, also known as tetramethylene dibromide, is a halogenated aliphatic hydrocarbon with the chemical formula $C_4H_8Br_2$.^{[1][2][3]} It presents as a colorless to pale yellow liquid at room temperature.^{[1][4][5]} This compound serves as a crucial building block in the synthesis of various organic molecules, including active pharmaceutical ingredients (APIs) and specialty polymers.^{[2][4][6]} Its utility largely stems from the presence of two bromine atoms, which act as leaving groups in nucleophilic substitution reactions, making it an effective alkylating agent for creating new carbon-carbon bonds and for cyclization reactions.^{[2][4]}

The boiling point is a fundamental physical property that dictates the conditions required for distillation, purification, and handling of the substance. An accurate understanding of its boiling behavior, especially under varying pressures, is critical for laboratory and industrial applications to ensure both efficiency and safety.

Boiling Point Data

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid. For **1,4-dibromobutane**, the boiling point has been determined at both standard atmospheric pressure and under reduced pressure (vacuum). Distillation under reduced pressure is a common technique for purifying compounds that have high boiling points at atmospheric pressure or are susceptible to decomposition at elevated temperatures.

The experimentally determined boiling point values for **1,4-dibromobutane** are summarized in the table below.

Boiling Point (°C)	Boiling Point (°F)	Pressure	Reference
197	386.6	760 mmHg	[7]
197-198	386.6 - 388.4	Not Specified	[8]
198	388.4	Not Specified	[9]
199	390.2	Not Specified	[5]
63-65	145.4 - 149	6 mmHg	[4][6][8]
63-65	145.4 - 149	8 hPa (6 mmHg)	[10][11]

Note: 1 mmHg is approximately equal to 1.333 hPa. 760 mmHg is standard atmospheric pressure.

Experimental Protocol for Boiling Point Determination

The following section outlines a generalized methodology for the determination of the boiling point of a liquid organic compound such as **1,4-dibromobutane** using the capillary tube method. This method is suitable for small sample quantities and provides a boiling range.

Objective: To determine the boiling point of **1,4-dibromobutane** by observing the temperature at which the liquid's vapor pressure equals the atmospheric pressure.

Materials:

- Sample of **1,4-dibromobutane**
- Thiele tube or a beaker for an oil bath
- High-boiling point mineral oil or silicone oil
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small-diameter test tube (boiling tube)
- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- Sample Preparation: Place a few milliliters of **1,4-dibromobutane** into the small boiling tube.
[\[12\]](#)
- Capillary Tube Placement: Place the capillary tube into the boiling tube with its open end submerged in the liquid.[\[12\]](#)
- Apparatus Assembly:
 - Attach the boiling tube to the thermometer using a rubber band or wire, ensuring the bottom of the tube is level with the thermometer's bulb.
 - Clamp the thermometer so that the assembly is immersed in the oil bath (Thiele tube or beaker). The heat should be applied to the side arm of the Thiele tube or the side of the beaker to allow for even heat distribution via convection. The sample should be fully submerged in the oil but kept above the bottom of the bath.
- Heating:

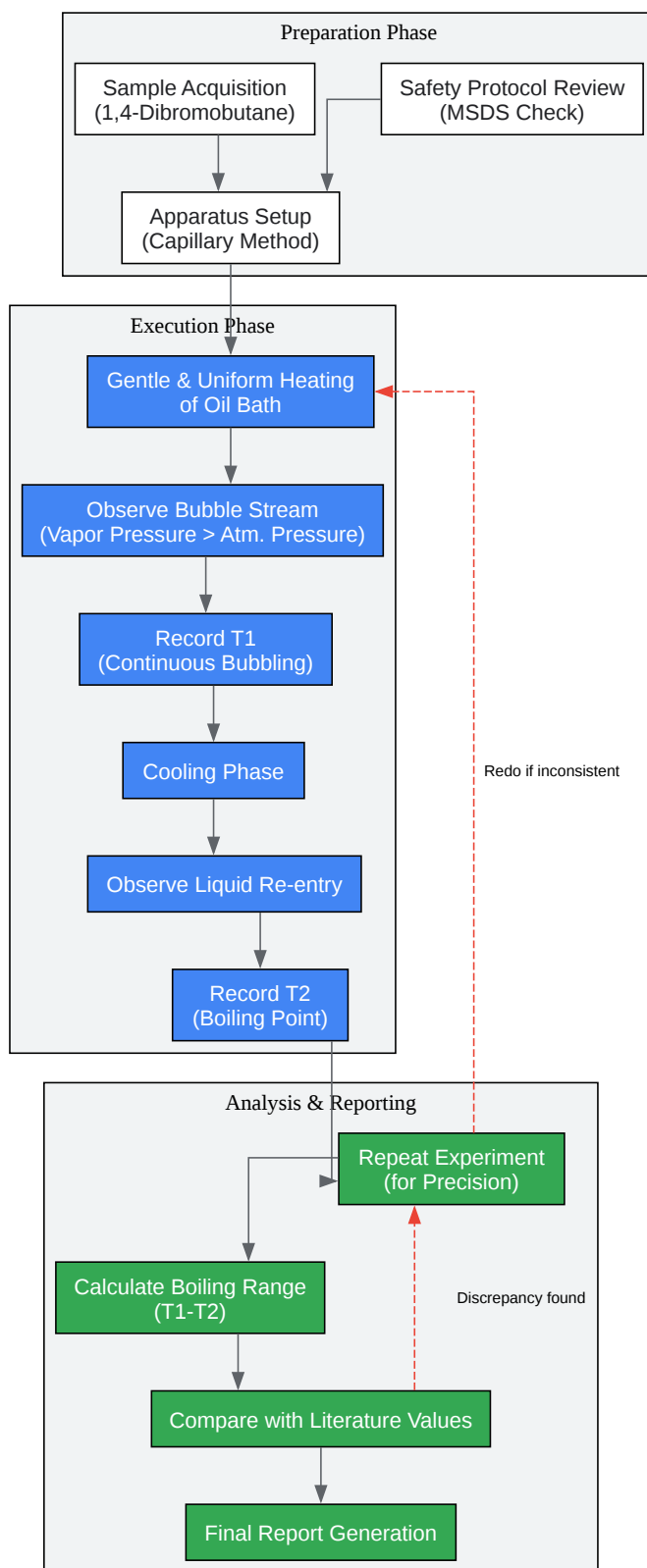
- Begin heating the oil bath gently.[\[12\]](#) Stir the bath if using a beaker to ensure a uniform temperature.
- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Upon reaching the boiling point, the vapor pressure of the **1,4-dibromobutane** will exceed the atmospheric pressure, causing a continuous and rapid stream of bubbles to emerge from the capillary tube.
- Temperature Reading:
 - Note the temperature when the rapid and continuous stream of bubbles begins.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The bubbling will slow down and eventually stop. At the moment the liquid re-enters the capillary tube, record the temperature. This temperature is the boiling point, as it is the point where the external pressure equals the vapor pressure of the substance.
- Data Recording: For accuracy, the process should be repeated to obtain a consistent boiling range, which is typically within a 2-3°C accuracy for this method.[\[12\]](#)

Safety Precautions:

- **1,4-Dibromobutane** is toxic if swallowed, causes skin irritation, and can cause serious eye damage.[\[7\]](#)[\[13\]](#) It may also cause respiratory irritation.[\[7\]](#)
- Always handle the chemical in a well-ventilated area or a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[\[7\]](#)[\[11\]](#)
- Avoid inhalation of vapors.[\[13\]](#)
- Be cautious when heating the oil bath to prevent splashing and burns.

Visualization of Experimental Workflow

The logical flow for determining and verifying the boiling point of a chemical substance is illustrated in the diagram below.



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Caption: Workflow for the experimental determination of boiling point.

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